

# A Comprehensive Technical Guide to the Physicochemical Characteristics of 1-Phenylhexan-3-one

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## Compound of Interest

Compound Name: 1-Phenylhexan-3-one

Cat. No.: B1360221

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## Introduction

**1-Phenylhexan-3-one** is an organic compound characterized by an aromatic phenyl group and a ketone functional group.<sup>[1]</sup> This document provides an in-depth overview of its core physicochemical properties, offering valuable data for its application in organic synthesis, particularly in the manufacturing of pharmaceuticals and fragrance compounds.<sup>[1][2]</sup> The information detailed herein, including quantitative data, experimental methodologies, and procedural workflows, is intended to support research and development activities.

## Physicochemical Properties of 1-Phenylhexan-3-one

The key physicochemical characteristics of **1-Phenylhexan-3-one** are summarized in the table below. These properties are crucial for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[3]
Molar Mass	176.25 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][4]
Density	0.95 g/cm <sup>3</sup> to 0.9719 g/cm <sup>3</sup> (at 40°C)	[4]
Boiling Point	260.8°C to 263°C at 760 mmHg	[4]
Refractive Index	1.498	[4]
Vapor Pressure	0.012 mmHg at 25°C	[4]
Solubility	Generally soluble in common organic solvents.[5][6] Due to the significant carbon chain length, it is expected to have low solubility in water.[5][6]	

## Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physicochemical properties of liquid organic compounds like **1-Phenylhexan-3-one**.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] A common and efficient method for its determination is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **1-Phenylhexan-3-one** is placed into the fusion tube.
- The capillary tube, with its open end downwards, is placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) and heated gently and uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density (Pycnometer or Volumetric Method)

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer (a flask with a specific, known volume) or a graduated cylinder
- Analytical balance

Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.

- A specific volume of **1-Phenylhexan-3-one** is added to the graduated cylinder, and the volume is recorded precisely.
- The combined mass of the graduated cylinder and the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Pipette
- Acetone or other suitable cleaning solvent
- Lens tissue

Procedure:

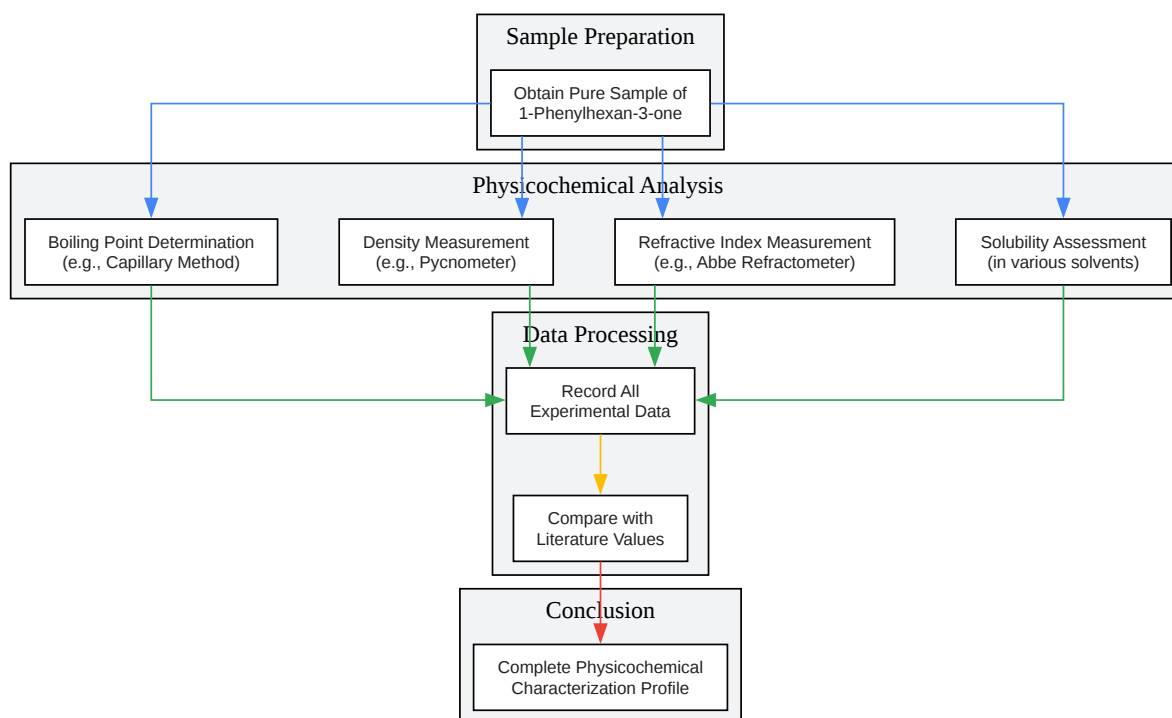
- Ensure the prisms of the Abbe refractometer are clean and dry. If necessary, clean them with a suitable solvent (e.g., acetone) and a soft lens tissue.
- Using a pipette, apply a few drops of **1-Phenylhexan-3-one** onto the surface of the lower prism.
- Close the prisms carefully to spread the liquid into a thin film.
- Adjust the light source and the eyepiece to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- If color fringes are observed, they can be eliminated by adjusting the dispersion correction wheel.

- Read the refractive index from the instrument's scale.
- Record the temperature at which the measurement is taken, as the refractive index is temperature-dependent.

## Visualizations

### Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a liquid organic compound such as **1-Phenylhexan-3-one**.



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## Physicochemical Characterization Workflow

## Conclusion

**1-Phenylhexan-3-one** is a valuable intermediate in organic synthesis with well-defined physicochemical properties. The data and experimental protocols presented in this guide provide a solid foundation for its handling, application, and further research in various scientific and industrial settings. The provided workflow for characterization can be applied to ensure the quality and consistency of this compound in research and development processes.

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